

Antimicrobial spectrum of Reuterin against pathogenic bacteria

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reuterin*

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The Antimicrobial Spectrum of Reuterin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reuterin (3-hydroxypropionaldehyde, 3-HPA) is a potent, broad-spectrum antimicrobial compound produced from glycerol by the probiotic bacterium *Lactobacillus reuteri*.^{[1][2]} It exists as a dynamic, multi-component system in aqueous solutions, primarily comprising 3-HPA, its hydrate, a cyclic dimer, and acrolein. This versatility contributes to its efficacy against a wide range of pathogenic microorganisms, including Gram-positive and Gram-negative bacteria, yeasts, fungi, and protozoa.^[3] This document provides an in-depth overview of **reuterin**'s antimicrobial spectrum, its mechanisms of action, and the experimental protocols used for its evaluation.

Data Presentation: Antimicrobial Activity of Reuterin

The antimicrobial efficacy of **reuterin** is typically quantified by determining its Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC). The following table summarizes the reported MIC and MBC values for **reuterin** against a variety of pathogenic and commensal bacteria.

Bacterial Species	Gram Stain	MIC Range (mM)	MBC Range (mM)	Reference
Highly Sensitive Strains				
Bacteroides vulgatus	Gram-Negative	< 1.9	Not Reported	[3]
Clostridium difficile	Gram-Positive	< 1.9	Not Reported	[3]
Bacteroides thetaiotaomicron	Gram-Negative	1.9 - 3.8	Not Reported	[3]
Bifidobacterium spp.	Gram-Positive	1.9 - 3.8	Not Reported	[3]
Eubacterium spp.	Gram-Positive	1.9 - 3.8	Not Reported	[3]
Sensitive Strains				
Escherichia coli	Gram-Negative	7 - 15	15 - 30	[3]
Enteric Pathogens (EHEC, ETEC)	Gram-Negative	~10	Not Reported	
Salmonella enterica	Gram-Negative	~10	Not Reported	
Shigella sonnei	Gram-Negative	~10	Not Reported	
Vibrio cholerae	Gram-Negative	~10	Not Reported	
Listeria spp.	Gram-Positive	7.5 - 15	3.8 - 15	[3]
Resistant Strains				
Staphylococcus aureus	Gram-Positive	18.25	Not Reported	

Clostridium clostridioforme	Gram-Positive	15 - 30	15 - 30	[3]
Lactobacillus spp.	Gram-Positive	15 - 40	15 - 80	[3]
Lactobacillus reuteri	Gram-Positive	30 - 50	60 - 120	[3]

Note: The MIC and MBC values can vary depending on the specific strain, the experimental conditions, and the method of **reuterin** quantification. For *Campylobacter jejuni* and *C. coli*, high sensitivity has been reported with MIC values in the micromolar range when measured in terms of acrolein concentration.[\[4\]](#)

Mechanism of Action

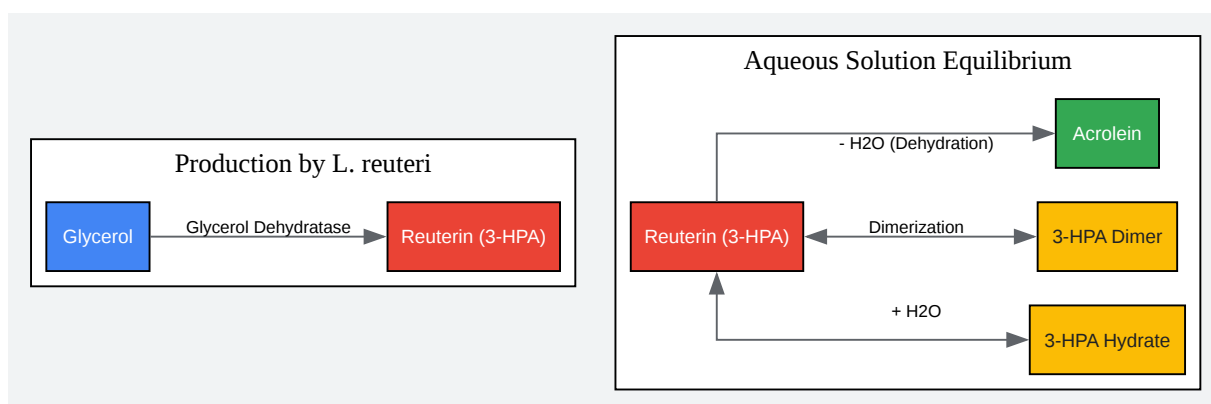
The broad-spectrum activity of **reuterin** is attributed to its highly reactive aldehyde group, which leads to a multi-targeted assault on microbial cells. The primary mechanism involves the induction of severe oxidative stress.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Key Mechanisms:

- **Thiol Group Interaction:** **Reuterin**'s aldehyde group readily reacts with thiol (-SH) groups present in proteins and low-molecular-weight molecules like glutathione.[\[1\]](#)[\[7\]](#) This disrupts the function of numerous enzymes and depletes the cell's antioxidant defenses, leading to a state of redox imbalance.[\[8\]](#)
- **Oxidative Stress Response:** In bacteria like *E. coli*, sublethal concentrations of **reuterin** trigger the expression of genes in the OxyR regulon, a system that responds to oxidative stress.[\[1\]](#)[\[5\]](#) However, bacteria with mutations in the oxyR gene exhibit increased sensitivity to **reuterin**.[\[5\]](#)[\[7\]](#) This indicates that **reuterin**'s activity is directly linked to causing oxidative stress that can overwhelm the cell's protective mechanisms.[\[1\]](#)[\[5\]](#)
- **Membrane Damage:** **Reuterin** compromises the integrity of the bacterial cell membrane.[\[9\]](#)[\[10\]](#) This leads to increased membrane permeability, leakage of intracellular contents, and a drop in intracellular pH, ultimately contributing to cell death.[\[10\]](#)

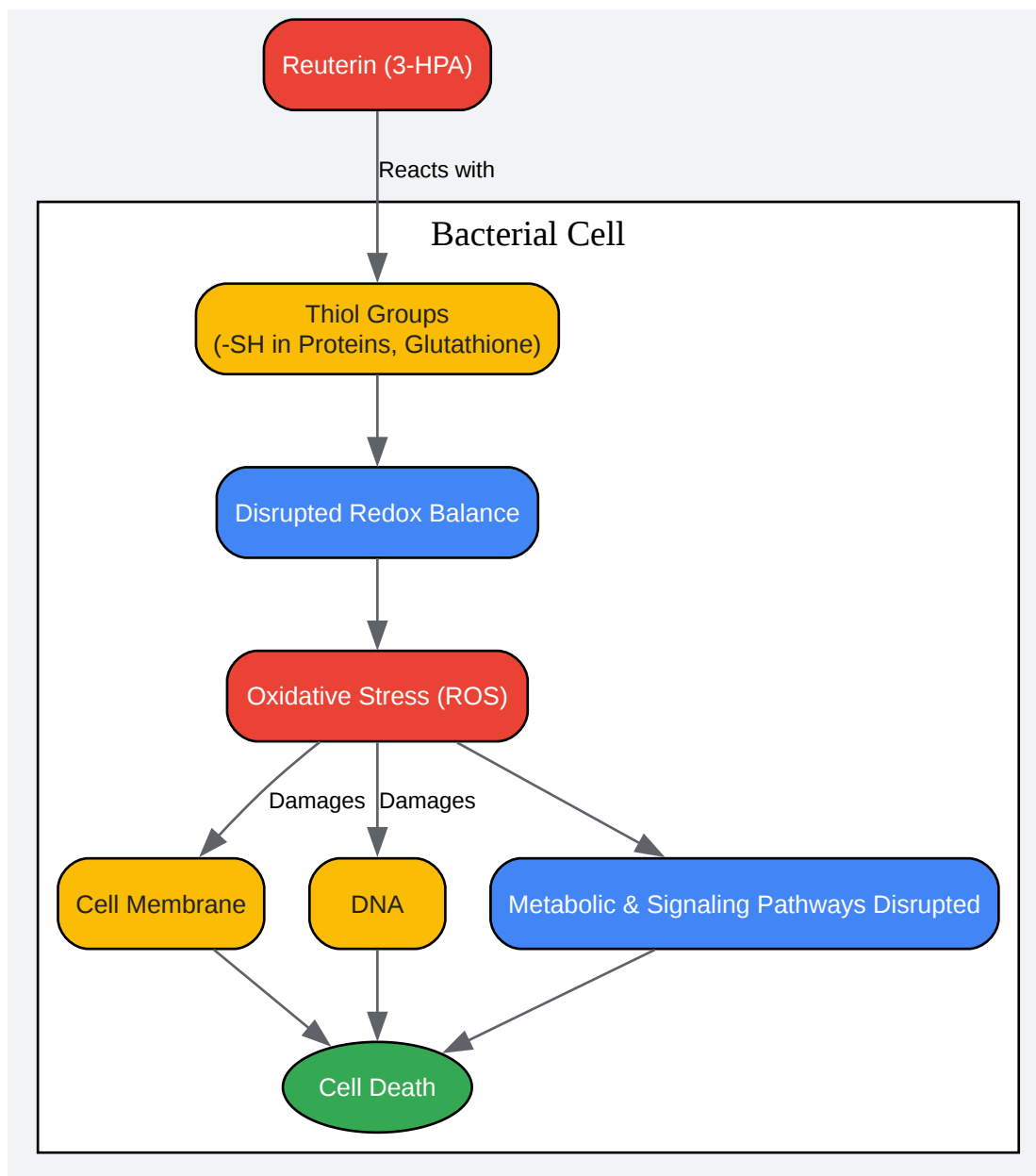
- DNA Damage: Evidence suggests that **reuterin** can also cause DNA damage within bacterial cells.[9]

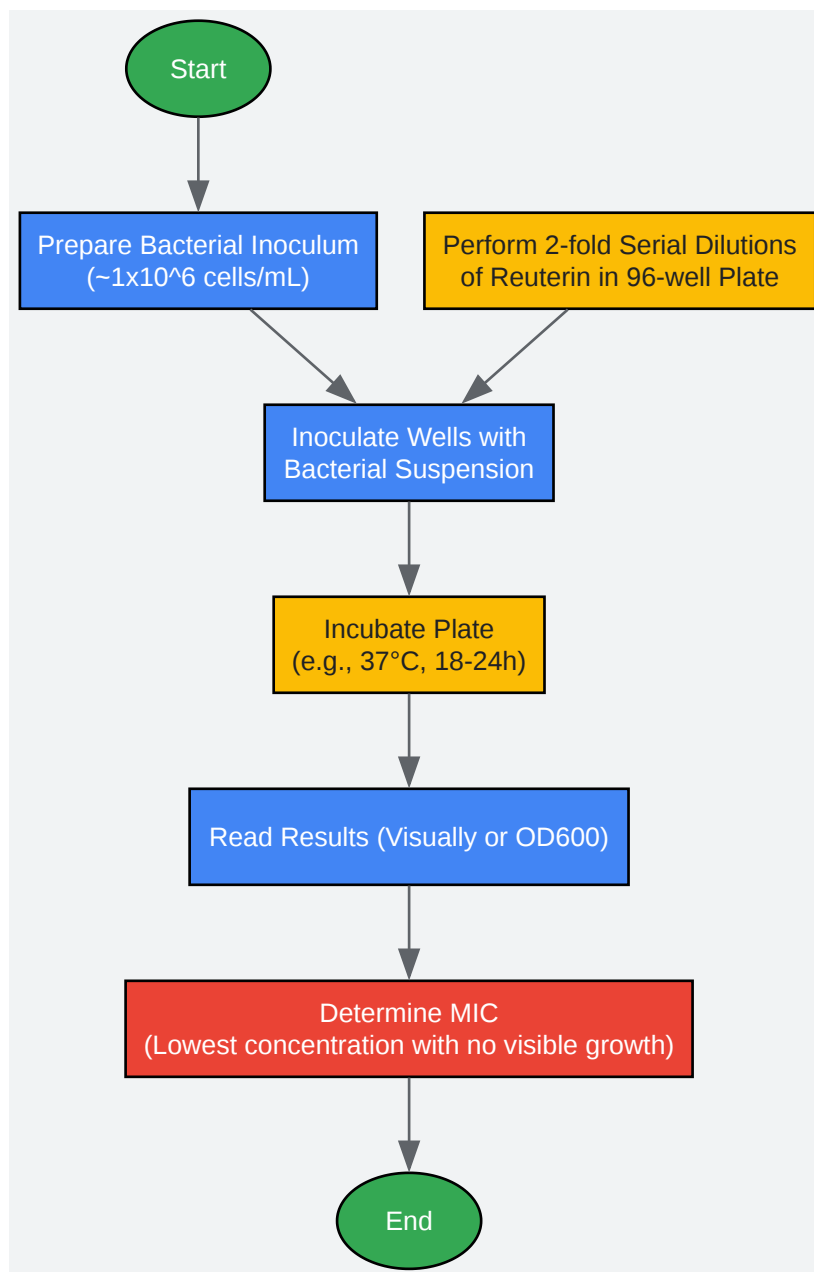
Mandatory Visualizations



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Caption: The **Reuterin** system's formation and equilibrium in an aqueous solution.





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- To cite this document: BenchChem. [Antimicrobial spectrum of Reuterin against pathogenic bacteria]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b037111#antimicrobial-spectrum-of-reuterin-against-pathogenic-bacteria]

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